A Head-to-Head Comparison of 7-Ketocholesterol ELISA Kits for Researchers

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Compound of Interest	
Compound Name:	7-Ketocholesterol
Cat. No.:	B024107

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For researchers, scientists, and drug development professionals investigating the role of **7-Ketocholesterol** (7-KC) in oxidative stress, atherosclerosis, and neurodegenerative diseases, the accurate quantification of this oxysterol is paramount. Enzyme-Linked Immunosorbent Assays (ELISAs) offer a sensitive and high-throughput method for this purpose. This guide provides a head-to-head comparison of commercially available **7-Ketocholesterol** ELISA kits, presenting their performance data and experimental protocols to aid in selecting the most suitable kit for your research needs.

Performance Comparison of **7-Ketocholesterol** ELISA Kits

Quantitative data from various commercially available **7-Ketocholesterol** ELISA kits have been summarized below to facilitate a direct comparison of their key performance metrics. This information is crucial for determining the most appropriate kit based on the specific requirements of your experimental design, such as the expected concentration of 7-KC in your samples and the required level of precision.

Feature	MyBioSource (MBS725119)	Abbexa (abx254634)	LSBio (LS-F55434)
Assay Type	Competitive ELISA	Competitive ELISA	Competitive ELISA
Sample Type	Serum, Plasma, Other Biological Fluids	Serum, Plasma, Other Biological Fluids	Serum, Plasma, Other Biological Fluids
Detection Range	0.156 - 10 ng/mL	0.156 - 10 ng/mL	0.156 - 10 ng/mL
Sensitivity	< 0.05 ng/mL	< 0.05 ng/mL	< 0.05 ng/mL
Intra-Assay Precision (CV%)	< 15%	< 15%	< 15%
Inter-Assay Precision (CV%)	< 15%	< 15%	< 15%
Assay Time	~ 2 hours	~ 2 hours	~ 2 hours

Note: The performance data presented here is based on the information available in the product datasheets. It is highly recommended to consult the latest product manuals for the most up-to-date specifications and protocols.

Experimental Protocol: A Generalized Competitive ELISA Workflow

The majority of **7-Ketocholesterol** ELISA kits operate on the principle of a competitive immunoassay. In this format, 7-KC present in the sample competes with a fixed amount of labeled 7-KC for a limited number of binding sites on a specific antibody. The amount of labeled 7-KC bound to the antibody is inversely proportional to the concentration of 7-KC in the sample.

Below is a generalized experimental workflow for a typical **7-Ketocholesterol** competitive ELISA.
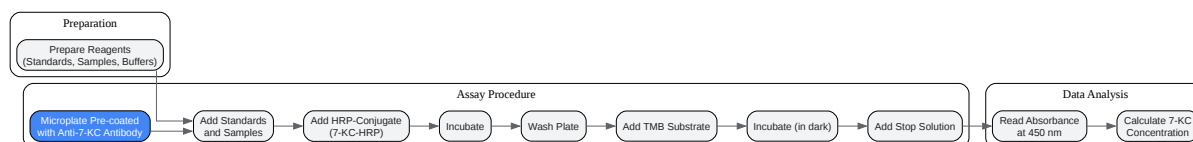
A generalized workflow for a competitive **7-Ketocholesterol** ELISA.

Detailed Methodologies:

- Reagent Preparation: All reagents, including standards, samples, and buffers, should be brought to room temperature before use. A standard curve is prepared by performing serial dilutions of the provided 7-KC standard.

- Sample and Standard Addition: An equal volume of standards and prepared samples are added to the wells of the microplate, which has been pre-coated with an antibody specific to **7-Ketocholesterol**.

- Competitive Reaction: A fixed amount of Horseradish Peroxidase (HRP)-conjugated **7-Ketocholesterol** is added to each well. During incubation, the 7-KC in the samples and the 7-KC-HRP conjugate compete for binding to the primary antibody.

- Washing: The plate is washed to remove any unbound substances.

- Substrate Reaction: A TMB (3,3',5,5'-tetramethylbenzidine) substrate solution is added to each well. The HRP enzyme catalyzes the conversion of the substrate, resulting in a blue color.

- Stopping the Reaction: A stop solution (typically a strong acid) is added to each well, which changes the color from blue to yellow.

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- Data Acquisition and Analysis: The absorbance of each well is measured using a microplate reader at a wavelength of 450 nm. The concentration of **7-Ketocholesterol** in the samples is then determined by comparing their absorbance to the standard curve. A lower absorbance value indicates a higher concentration of 7-KC in the sample.

Signaling Pathway Implication of **7-Ketocholesterol**

7-Ketocholesterol is a significant bioactive molecule involved in various cellular processes, often contributing to pathological conditions through the induction of oxidative stress, inflammation, and apoptosis. Understanding the signaling pathways affected by 7-KC is crucial for interpreting experimental results.
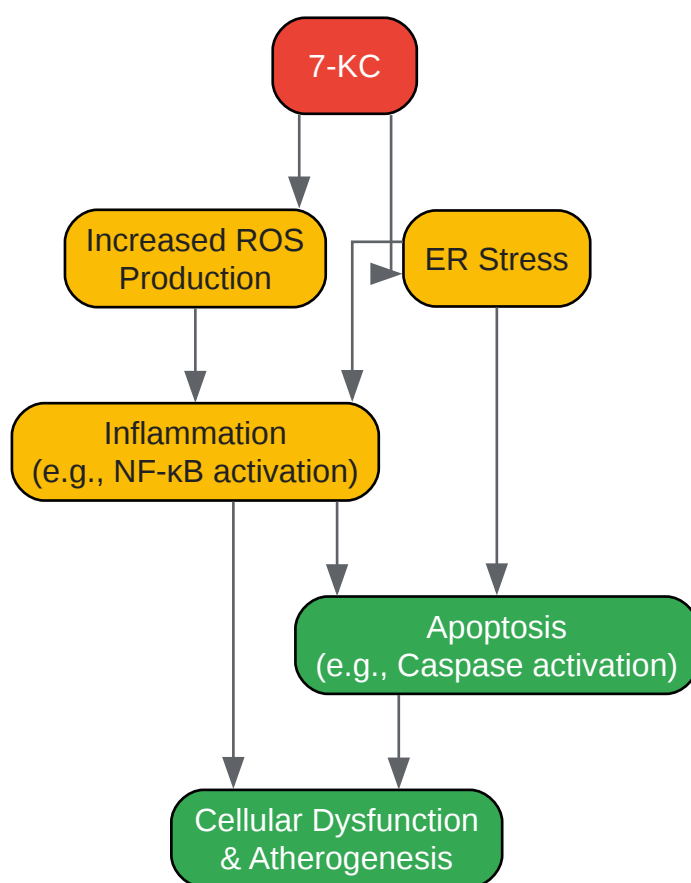
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Simplified signaling cascade initiated by **7-Ketocholesterol**.

This guide provides a foundational overview for selecting and utilizing **7-Ketocholesterol** ELISA kits. For optimal results, it is imperative to adhere to the specific protocols provided by

the manufacturer of the chosen kit and to perform appropriate validation experiments for your specific sample types.

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